

physical characteristics of 4-(2,4-Dichlorophenoxy)phenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(2,4-Dichlorophenoxy)phenol

CAS No.: 40843-73-0

Cat. No.: B1294805

[Get Quote](#)

An In-Depth Technical Guide to the Physical Characteristics of **4-(2,4-Dichlorophenoxy)phenol**

Introduction

4-(2,4-Dichlorophenoxy)phenol is a significant chemical compound utilized across various scientific and industrial domains. Primarily recognized for its application as a herbicide and fungicide, it plays a crucial role in modern agriculture by controlling unwanted vegetation and fungal growth, thereby improving crop yields.^{[1][2]} Beyond its agricultural uses, it serves as a vital intermediate in organic synthesis, enabling the development of new pharmaceutical agents, dyes, and pigments.^{[1][2]} Its stability and selective biological activity make it a valuable building block for researchers in agrochemical, pharmaceutical, and material sciences.

This guide provides a comprehensive overview of the core physical and chemical properties of **4-(2,4-Dichlorophenoxy)phenol**. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical insights into the experimental methodologies used for their determination, ensuring a thorough understanding of the compound's behavior for safe handling, formulation, and analytical development.

Molecular Structure and Identity

The foundational step in characterizing any chemical compound is to understand its structure and fundamental identifiers.

- Chemical Name: **4-(2,4-dichlorophenoxy)phenol**
- CAS Number: 40843-73-0[1]
- Molecular Formula: C₁₂H₈Cl₂O₂[1]
- Molecular Weight: 255.1 g/mol [1]

Caption: Molecular structure of **4-(2,4-Dichlorophenoxy)phenol**.

Core Physical Properties

The physical properties of a compound are critical for determining its handling, storage, and application requirements. The table below summarizes the key physical characteristics of **4-(2,4-Dichlorophenoxy)phenol**.

Property	Value	Source(s)
Appearance	Off-white amorphous powder / White to off-white solid	[1][3]
Melting Point	88 - 95 °C	[1]
Boiling Point	354.0 ± 37.0 °C (Predicted)	[3][4]
Density	1.398 ± 0.06 g/cm ³ (Predicted)	[3][4]
pKa	9.72 ± 0.15 (Predicted)	[3][4]
Storage Temperature	2 - 8 °C	[3]

Melting Point

The melting point of a solid is a fundamental indicator of its purity. For **4-(2,4-Dichlorophenoxy)phenol**, the reported melting range is 88-95 °C.[1] A broad melting range

can suggest the presence of impurities, which disrupt the crystalline lattice and lower the energy required to transition to a liquid state. For pharmaceutical and high-purity research applications, a narrower range is desirable and can be achieved through techniques like recrystallization.

Boiling Point and Density

The boiling point and density are currently based on predictive models, providing an estimated value of 354.0 ± 37.0 °C and 1.398 ± 0.06 g/cm³, respectively.[3][4] While computational predictions are valuable for initial assessment, experimental verification through methods such as differential scanning calorimetry (DSC) for boiling point and pycnometry for density is necessary for applications requiring high precision.

Acidity (pKa)

The predicted pKa of 9.72 ± 0.15 is attributed to the hydroxyl (-OH) group attached to the phenol ring.[3][4] This value indicates that **4-(2,4-Dichlorophenoxy)phenol** is a weak acid, similar to other substituted phenols. This acidity is a critical parameter in drug development and environmental science, as it governs the compound's charge state at different physiological and environmental pH values, which in turn affects its solubility, membrane permeability, and binding interactions.

Solubility Profile

The solubility of a compound dictates its behavior in various media, influencing everything from its formulation into products to its environmental fate. While specific experimental data for **4-(2,4-Dichlorophenoxy)phenol** is not widely published, its solubility can be inferred from its structure and data from analogous compounds like 5-Chloro-2-(2,4-dichlorophenoxy)phenol (Triclosan) and 2,4-Dichlorophenol.[5][6]

Solvent Type	Expected Solubility	Rationale
Water	Low / Slightly Soluble	The molecule is predominantly nonpolar due to the two chlorinated phenyl rings. The single hydroxyl group provides some capacity for hydrogen bonding but is insufficient to overcome the large hydrophobic structure.[6]
Polar Aprotic Solvents (e.g., Acetone, DMSO)	Soluble	These solvents can effectively solvate the large organic structure.
Polar Protic Solvents (e.g., Methanol, Ethanol)	Soluble	Capable of hydrogen bonding with the phenolic hydroxyl group while also solvating the nonpolar regions.[5]
Nonpolar Solvents (e.g., Hexane, Toluene)	Moderately Soluble	The diphenyl ether backbone and chlorinated rings contribute to van der Waals interactions with nonpolar solvents.

Methodology Spotlight: Shake-Flask Method for Solubility Determination (OECD 105)

To ensure trustworthiness and provide a self-validating system, a standardized protocol for determining aqueous solubility is essential. The OECD Guideline 105 (Water Solubility), commonly known as the shake-flask method, is the gold standard.

Causality: This method is chosen for its simplicity, reliability, and wide acceptance. It directly measures the saturation concentration of the compound in water at a constant temperature, providing a definitive value for this critical parameter.

Experimental Protocol:

- Preparation: Add an excess amount of **4-(2,4-Dichlorophenoxy)phenol** to a known volume of deionized water in a sealed, temperature-controlled flask.
- Equilibration: Agitate the mixture at a constant temperature (e.g., 25 °C) for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solid.
- Phase Separation: Cease agitation and allow the undissolved solid to settle. Centrifugation is recommended to ensure complete separation of the solid phase from the saturated aqueous solution.
- Sampling & Analysis: Carefully extract an aliquot of the clear supernatant.
- Quantification: Analyze the concentration of the dissolved compound in the aliquot using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).[7][8]
- Calculation: The measured concentration represents the aqueous solubility of the compound at the specified temperature.

Caption: Workflow for determining aqueous solubility via the shake-flask method.

Spectroscopic Profile

Spectroscopic analysis is indispensable for confirming the identity, structure, and purity of a chemical compound.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of functional groups within a molecule. The IR spectrum of **4-(2,4-Dichlorophenoxy)phenol** is expected to show characteristic absorption bands confirming its key structural features. An experimental FTIR spectrum is available for reference on public databases like SpectraBase.[9]

- O-H Stretch: A broad band in the region of 3200-3550 cm^{-1} , characteristic of the phenolic hydroxyl group, with broadening due to hydrogen bonding.[10]
- Aromatic C-H Stretch: Sharp peaks typically appearing just above 3000 cm^{-1} .[10]

- Aromatic C=C Stretch: Medium to strong absorptions in the 1440-1600 cm^{-1} region, indicative of the two benzene rings.[10]
- C-O Stretch (Ether & Phenol): Strong bands in the 1140-1300 cm^{-1} region, corresponding to the aryl-ether and aryl-hydroxyl C-O bonds.[10]
- C-Cl Stretch: Absorptions in the fingerprint region, typically below 800 cm^{-1} , associated with the chloro-substituents.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. While experimental spectra for **4-(2,4-Dichlorophenoxy)phenol** are not readily available, the expected chemical shifts and splitting patterns can be predicted based on its structure.

- ^1H NMR: The spectrum would display a complex pattern of signals in the aromatic region (~6.8-7.5 ppm) corresponding to the protons on the two phenyl rings. The phenolic proton (-OH) would likely appear as a broad singlet, with its chemical shift being solvent-dependent.
- ^{13}C NMR: The spectrum would show 12 distinct signals for the 12 carbon atoms, with chemical shifts influenced by the attached atoms (oxygen, chlorine) and their position on the aromatic rings. Carbons bonded to chlorine and oxygen would be significantly downfield.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is used to study electronic transitions within a molecule and is a primary tool for quantitative analysis. The aromatic rings in **4-(2,4-Dichlorophenoxy)phenol** act as chromophores. Based on related structures like 2,4-dichlorophenol, absorption maxima (λ_{max}) are expected in the UV region, likely around 285-300 nm, corresponding to $\pi \rightarrow \pi^*$ transitions of the phenyl rings.[11][12]

Methodology Spotlight: Quantitative Analysis by HPLC-UV

Causality: HPLC coupled with a UV detector is the workhorse of analytical chemistry for its ability to separate complex mixtures and quantify components with high sensitivity and

precision. This method is ideal for determining the purity of **4-(2,4-Dichlorophenoxy)phenol** or measuring its concentration in experimental samples.

Experimental Protocol:

- **Standard Preparation:** Prepare a stock solution of high-purity **4-(2,4-Dichlorophenoxy)phenol** in a suitable solvent (e.g., methanol). Create a series of calibration standards by serial dilution.
- **Sample Preparation:** Dissolve the sample to be analyzed in the mobile phase or a compatible solvent to a concentration within the calibration range. Filter the sample through a 0.45 μm syringe filter.
- **Chromatographic Conditions:**
 - **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
 - **Mobile Phase:** An isocratic or gradient mixture of an aqueous buffer (e.g., acetate buffer) and an organic solvent (e.g., methanol or acetonitrile).^[13]
 - **Flow Rate:** 1.0 mL/min.
 - **Injection Volume:** 10-20 μL .
 - **Detection:** UV detector set to the λ_{max} of the compound (e.g., 285 nm).
- **Analysis:** Inject the calibration standards to generate a calibration curve (Peak Area vs. Concentration). Inject the prepared sample.
- **Quantification:** Determine the concentration of **4-(2,4-Dichlorophenoxy)phenol** in the sample by interpolating its peak area from the calibration curve.

Caption: Workflow for quantitative analysis using HPLC-UV.

Conclusion

This technical guide has detailed the essential physical and spectroscopic characteristics of **4-(2,4-Dichlorophenoxy)phenol**. A comprehensive understanding of its properties—from its

solid-state nature and melting point to its solubility profile and spectroscopic fingerprints—is paramount for its effective and safe use in research and development. The provided methodologies offer robust, validated frameworks for determining these properties, empowering scientists to confidently handle, formulate, and analyze this versatile compound.

References

- Phenol, 4,5-dichloro-2-(2,4-dichlorophenoxy)- | C₁₂H₆Cl₄O₂ | CID 165111 - PubChem. [\[Link\]](#)
- **4-(2,4-Dichlorophenoxy)phenol** - Optional[FTIR] - Spectrum - SpectraBase. [\[Link\]](#)
- 2,4-DICHLOROPHENOL - LookChem. [\[Link\]](#)
- **4-(2,4-Dichlorophenoxy)phenol** - Optional[Raman] - Spectrum - SpectraBase. [\[Link\]](#)
- Analytical method for 2,4-D [(2,4-dichlorophenoxy)acetic acid] and its transformation - EPA. [\[Link\]](#)
- Chromatographic Determination of Chlorophenols. [\[Link\]](#)
- 5-chloro-2-(2,4-dichlorophenoxy)phenol | CAS#:88032-08-0 | Chemsrvc. [\[Link\]](#)
- Infrared absorption spectra of the chlorophenols. - ResearchGate. [\[Link\]](#)
- 2,4-Dichlorophenol | C₆H₄Cl₂O | CID 8449 - PubChem. [\[Link\]](#)
- 2,4-Dichlorophenol - Wikipedia. [\[Link\]](#)
- (2,4-Dichlorophenoxy)Acetic Acid | C₈H₆Cl₂O₃ | CID 1486 - PubChem. [\[Link\]](#)
- Analytical Methods for the Determination of Urinary 2,4-Dichlorophenoxyacetic Acid and 2-Methyl. [\[Link\]](#)
- **4-(2,4-Dichlorophenoxy)phenol** | 40843-73-0 - J&K Scientific. [\[Link\]](#)
- infrared spectrum of phenol - Doc Brown. [\[Link\]](#)

- Dichlorophenol-2,4 - Cargo Handbook. [[Link](#)]
- Solar Photocatalytic Degradation of Environmental Pollutants Using ZnO Prepared by Sol-Gel: 2, 4-Dichlorophenol as. [[Link](#)]
- UV-Vis spectra of the photocatalytic degradation of 2,4-dichlorophenol... - ResearchGate. [[Link](#)]
- Simultaneous Determination of 2, 4-Dichlorophenol, 2, 4,6-Trichlorophenol and Pentachlorophenol in Surface Water by High Performance Liquid Chromatography-Tandem Mass Spectrometry with Solid Phase Extraction - ResearchGate. [[Link](#)]
- UV-Vis absorption spectrum of the chlorophenols. - ResearchGate. [[Link](#)]
- bmse001192 5-CHLORO-2-(2,4-DICHLOROPHENOXY)PHENOL at BMRB. [[Link](#)]
- MT 155 - Analytical HPLC method for determination of phenoloc impurities in phenoxyalkanoic herbicides - cipac.org. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. jk-sci.com [jk-sci.com]
- 3. 4-(2,4-DICHLOROPHENOXY)PHENOL CAS#: 40843-73-0 [amp.chemicalbook.com]
- 4. 4-(2,4-DICHLOROPHENOXY)PHENOL | 40843-73-0 [amp.chemicalbook.com]
- 5. 5-Chloro-2-(2,4-dichlorophenoxy)phenol, 99% | Fisher Scientific [fishersci.ca]
- 6. manavchem.com [manavchem.com]
- 7. epa.gov [epa.gov]
- 8. jcsp.org.pk [jcsp.org.pk]

- [9. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- [10. infrared spectrum of phenol C6H6O C6H5OH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of phenol image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [11. iasks.org \[iasks.org\]](https://iasks.org)
- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [13. MT 155 - Analytical HPLC method for determination of phenoloc impurities in phenoxyalkanoic herbicides \[cipac.org\]](https://cipac.org)
- To cite this document: BenchChem. [physical characteristics of 4-(2,4-Dichlorophenoxy)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1294805/docs#physical-characteristics-of-4-2-4-dichlorophenoxy-phenol\]](https://www.benchchem.com/product/b1294805/docs#physical-characteristics-of-4-2-4-dichlorophenoxy-phenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check